

N-Propylphthalimide: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: **N-Propylphthalimide**

Cat. No.: **B1294304**

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety and handling information for **N-Propylphthalimide** (CAS No: 5323-50-2). The following sections detail the physical and chemical properties, toxicological information, personal protection, and emergency procedures necessary for the safe use of this compound in a laboratory and drug development setting.

Chemical and Physical Properties

N-Propylphthalimide is a white to off-white solid.^[1] A summary of its key physical and chemical properties is provided in the table below.

Property	Value	Reference
Molecular Formula	C ₁₁ H ₁₁ NO ₂	[1][2][3]
Molecular Weight	189.21 g/mol	[1][2][3]
Appearance	White to off-white powder	[1]
CAS Number	5323-50-2	[1][2][3]
Synonyms	2-Propylisoindoline-1,3-dione, N-Propyl-1,3-dihydro-1,3-dioxoisooindole	[1][2]

Toxicological Information

The primary hazards associated with **N-Propylphthalimide** are skin and eye irritation.[\[2\]](#) While specific quantitative acute toxicity data such as LD50 values are not readily available in the reviewed literature, the compound is classified under the Globally Harmonized System (GHS) as causing skin and serious eye irritation.[\[2\]](#)

Hazard Classification	GHS Category	Hazard Statement
Skin Irritation	Category 2	H315: Causes skin irritation
Eye Irritation	Category 2	H319: Causes serious eye irritation

Experimental Protocols for Toxicological Assessment

The toxicological classifications for skin and eye irritation are typically determined using standardized experimental protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD). The following are summaries of the relevant OECD guidelines.

2.1.1. OECD Test Guideline 439: In Vitro Skin Irritation: Reconstructed Human Epidermis (RhE) Test Method

This in vitro method is used to identify chemicals that are irritant to the skin. It utilizes a reconstructed human epidermis model that mimics the biochemical and physiological properties of the upper layers of human skin.

- Principle: A test chemical is applied topically to the RhE tissue. The irritancy of the chemical is determined by its ability to decrease cell viability below a defined threshold.
- Methodology:
 - Three-dimensional RhE tissues are equilibrated in a culture medium.
 - The test chemical is applied to the surface of the RhE tissue for a defined period.
 - Following exposure, the tissue is rinsed and incubated for a post-exposure period.

- Cell viability is then assessed using a colorimetric assay, typically the MTT assay. In this assay, the vital dye MTT is converted by mitochondrial enzymes in viable cells into a blue formazan salt, which is then extracted and measured spectrophotometrically.
- A chemical is identified as a skin irritant if the tissue viability is reduced below 50% of the negative control.

2.1.2. OECD Test Guideline 405: Acute Eye Irritation/Corrosion

This in vivo test is designed to assess the potential of a substance to cause eye irritation or corrosion.

- Principle: The test substance is applied in a single dose to one eye of an experimental animal, with the untreated eye serving as a control. The degree of eye irritation is evaluated by scoring lesions of the cornea, iris, and conjunctiva at specific intervals.
- Methodology:
 - A single animal is typically used for the initial test.
 - A single dose of the test substance is applied into the conjunctival sac of one eye.
 - The eyes are examined at 1, 24, 48, and 72 hours after application.
 - Lesions of the cornea (opacity), iris (inflammation), and conjunctiva (redness and swelling) are scored according to a standardized scale.
 - If the initial test does not show corrosive or severe irritant effects, the response is confirmed in up to two additional animals.

Safety and Handling Precautions

Exposure Controls and Personal Protection

To minimize the risk of exposure to **N-Propylphthalimide**, appropriate engineering controls and personal protective equipment (PPE) must be used.

Control Measure	Recommendation
Engineering Controls	Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of dust.
Eye/Face Protection	Wear chemical safety goggles or a face shield.
Skin Protection	Wear chemical-resistant gloves (e.g., nitrile or neoprene) and a laboratory coat.
Respiratory Protection	If working outside of a fume hood or if dust generation is significant, use a NIOSH-approved respirator with a particulate filter.
Hygiene Measures	Avoid contact with skin, eyes, and clothing. Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area.

Fire Fighting Measures

- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.
- Specific Hazards: During a fire, irritating and toxic gases such as nitrogen oxides (NOx), carbon monoxide (CO), and carbon dioxide (CO2) may be generated.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

Accidental Release Measures

In the event of a spill, follow the procedures outlined in the workflow diagram below. The primary objectives are to contain the spill, prevent exposure, and safely clean the affected area.



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References

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